

The Gold Standard: Evaluating Nirmatrelvir Quantification with a Deuterated Internal Standard

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Compound of Interest

Compound Name: Nirmatrelvir-d6

Cat. No.: B15560299

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The accurate quantification of Nirmatrelvir, the active protease inhibitor in the COVID-19 therapeutic Paxlovid, is paramount for clinical pharmacokinetic studies and therapeutic drug monitoring. The use of a stable isotope-labeled internal standard, such as **Nirmatrelvir-d6**, in conjunction with liquid chromatography-tandem mass spectrometry (LC-MS/MS) is considered the gold standard for achieving high accuracy and precision. This guide provides a comparative overview of various LC-MS/MS methods for Nirmatrelvir quantification, highlighting key performance data and experimental protocols.

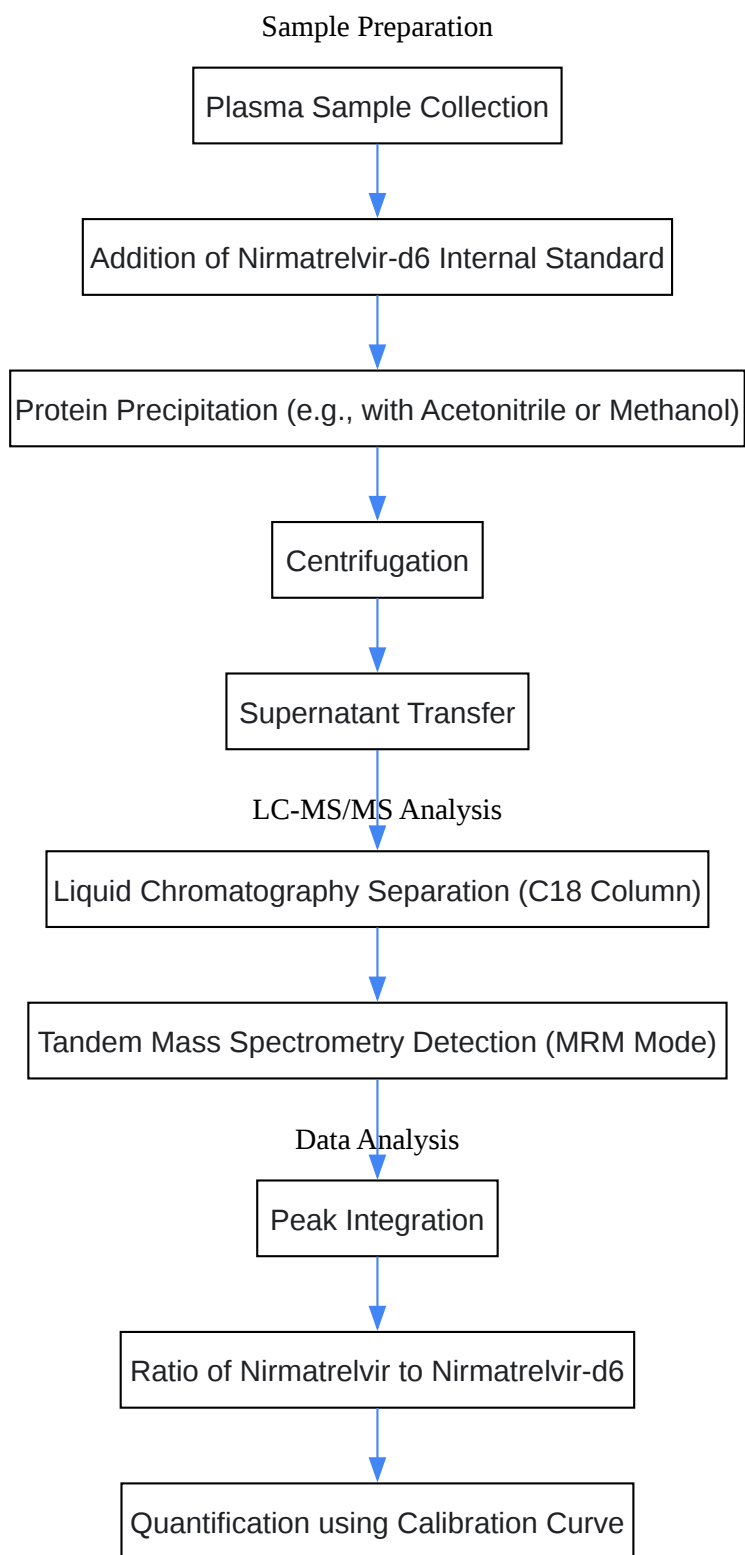
Comparative Analysis of Quantitative Performance

The following table summarizes the accuracy and precision data from several published studies on the quantification of Nirmatrelvir in human plasma using different internal standards. The data underscores the reliability of methods employing deuterated internal standards.

Internal Standard	LLOQ (ng/mL)	Intraday Precision (%CV)	Interday Precision (%CV)	Intraday Accuracy (% Bias)	Interday Accuracy (% Bias)	Reference
Nirmatrelvir-d9	10.9	< 15%	< 15%	Not explicitly stated	Not explicitly stated	[1]
Ritonavir-d6	10	< 15% (QC), < 20% (LLOQ)	< 15% (QC), < 20% (LLOQ)	< 15% (QC), < 20% (LLOQ)	< 15% (QC), < 20% (LLOQ)	[2][3][4]
Selinexor	2.0	< 15%	< 15%	Within $\pm 15\%$	Within $\pm 15\%$	[5]
Lopinavir	2.0	< 15%	< 15%	-7.6% to 13.2%	-7.6% to 13.2%	[6]
Deucravacitinib	5.03	Not explicitly stated	Not explicitly stated	98.3% to 106.31% (as % recovery)	Not explicitly stated	[7]
Promethazine	50.00	Not explicitly stated	Not explicitly stated	Not explicitly stated	Not explicitly stated	[8]

Experimental Workflow for Nirmatrelvir Quantification

The following diagram illustrates a typical experimental workflow for the quantification of Nirmatrelvir in plasma samples using LC-MS/MS with a deuterated internal standard.



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